

Foreword: A Predictive Framework for Spectroscopic Elucidation

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Compound of Interest

Compound Name: *3-Bromocinnolin-4-ol*

CAS No.: 335242-55-2

Cat. No.: B2645844

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In the landscape of drug discovery and materials science, the unambiguous structural confirmation of novel heterocyclic compounds is paramount. **3-Bromocinnolin-4-ol**, a substituted derivative of the cinnoline scaffold, presents an interesting case for detailed spectroscopic analysis. Direct and comprehensive experimental data for this specific molecule is not consolidated in publicly accessible literature. Therefore, this technical guide adopts a predictive and pedagogical approach, grounded in the established principles of spectroscopic analysis and data from closely related structural analogs. As a Senior Application Scientist, my objective is not merely to present data, but to provide researchers, scientists, and drug development professionals with a robust framework for anticipating, acquiring, and interpreting the spectroscopic signature of **3-Bromocinnolin-4-ol**. We will explore the causality behind experimental choices and establish self-validating protocols to ensure scientific integrity.

The Foundational Question: Tautomerism in the Cinnolin-4-ol System

Before any spectroscopic analysis can be interpreted, we must first establish the dominant structural form of the molecule in solution. Cinnolin-4-ol is subject to prototropic tautomerism, existing in equilibrium between the hydroxyl (enol) form and the keto (amide or lactam) form.

Extensive NMR studies on the parent cinnolin-4-ol molecule have conclusively shown that it exists almost exclusively as cinnolin-4(1H)-one in polar solvents like DMSO.[1][2] This keto-enol tautomerism is a critical concept, as it fundamentally dictates the nature of the functional groups available for spectroscopic detection.

The introduction of a bromine atom at the 3-position is not expected to shift this equilibrium back to the enol form. Therefore, for the purpose of this guide, our target analyte is correctly identified as 3-bromo-1H-cinnolin-4-one. All subsequent spectroscopic predictions will be based on this lactam structure.

Caption: Predominant tautomeric equilibrium of the title compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule. For **3-bromocinnolin-4-ol**, both ^1H and ^{13}C NMR are indispensable for confirming the substitution pattern and tautomeric state.

Expertise in Action: Why DMSO- d_6 is the Solvent of Choice

The selection of a deuterated solvent is the first critical step in NMR analysis. While CDCl_3 is common, cinnolinone derivatives often exhibit poor solubility in it.[1] More importantly, a protic solvent like DMSO- d_6 is advantageous for two reasons:

- **Enhanced Solubility:** It readily dissolves the planar, polar cinnolinone structure.
- **Observation of Exchangeable Protons:** It allows for the observation of the N-H proton signal, which provides direct evidence for the cinnolin-4(1H)-one tautomer. This peak will typically appear as a broad singlet and will disappear upon the addition of a drop of D_2O , a classic test for exchangeable protons.

Predicted ^1H NMR Spectroscopic Data

The ^1H NMR spectrum is expected to show five distinct signals: four in the aromatic region corresponding to the protons on the benzo-fused ring, and one broad signal for the N-H proton.

The chemical shifts are predicted by taking the known values for cinnolin-4(1H)-one^[1] and applying the expected electronic effects of the C3-bromine substituent.

Table 1: Predicted ¹H NMR Data for 3-Bromo-1H-cinnolin-4-one (in DMSO-d₆, 500 MHz)

Predicted Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment	Rationale for Prediction
~12.5 - 13.5	br s	-	H-1 (N-H)	The N-H proton of a lactam is typically deshielded and appears as a broad singlet. ^[1]
~8.0 - 8.2	d	~8.0	H-5	H-5 is ortho to the electron-withdrawing ring nitrogen (N-1) and is expected to be the most downfield of the aromatic protons.
~7.8 - 7.9	t	~7.5	H-7	Coupled to both H-6 and H-8, appearing as a triplet (or more accurately, a triplet of doublets).
~7.6 - 7.7	d	~8.5	H-8	H-8 is ortho to the C-4a bridgehead carbon.

| ~7.4 - 7.5 | t | ~7.5 | H-6 | Coupled to H-5 and H-7, appearing as a triplet (or triplet of doublets). |

Predicted ^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum will be instrumental in confirming the tautomeric form. The presence of a signal significantly downfield (~170 ppm) is indicative of a carbonyl carbon, while its absence and the presence of a signal around 150-160 ppm would suggest a C-OH carbon.^[1]

Table 2: Predicted ^{13}C NMR Data for 3-Bromo-1H-cinnolin-4-one (in DMSO- d_6 , 125 MHz)

Predicted Chemical Shift (δ) ppm	Assignment	Rationale for Prediction
~170	C-4 (C=O)	Definitive signal for the keto tautomer. Based on the 170.3 ppm shift for the parent compound. ^[1]
~145	C-8a	Bridgehead carbon adjacent to N-1.
~138	C-4a	Bridgehead carbon adjacent to the benzene ring.
~134	C-7	Aromatic CH.
~128	C-5	Aromatic CH.
~125	C-6	Aromatic CH.
~118	C-8	Aromatic CH.

| ~115 | C-3 (C-Br) | Carbon bearing the bromine atom. Its chemical shift is significantly influenced by the electronegative halogen. |

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of **3-bromocinnolin-4-ol**.

- Dissolve the sample in approximately 0.6 mL of high-purity DMSO-d₆ in a clean, dry 5 mm NMR tube.
- Cap the tube and gently agitate until the sample is fully dissolved. A brief sonication may be required.
- Instrument Setup (for a 500 MHz Spectrometer):
 - Insert the sample into the spectrometer and allow it to equilibrate to the probe temperature (typically 298 K).
 - Lock onto the deuterium signal of the DMSO-d₆.
 - Shim the magnetic field to achieve optimal resolution.
- Data Acquisition:
 - ¹H NMR: Acquire data with a spectral width of approximately 16 ppm, a 90° pulse, and a relaxation delay of 2-5 seconds. Co-add 16-32 scans to achieve a good signal-to-noise ratio.
 - ¹³C NMR: Acquire data with a spectral width of approximately 240 ppm, using proton decoupling. A longer acquisition time and more scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ¹³C.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID) data. Calibrate the ¹H spectrum to the residual DMSO solvent peak at 2.50 ppm. Calibrate the ¹³C spectrum to the DMSO solvent peak at 39.52 ppm.

Mass Spectrometry (MS): Confirming Molecular Weight and Elemental Composition

Mass spectrometry is a destructive technique that provides the exact molecular weight and, through isotopic patterns and fragmentation, crucial structural information.

The Bromine Isotopic Signature: A Self-Validating System

A key trustworthy feature in the mass spectrum of **3-bromocinnolin-4-ol** will be the isotopic pattern of bromine. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance.[3] This results in two molecular ion peaks of almost equal intensity, separated by 2 m/z units. The presence of this characteristic "doublet" for the molecular ion is unambiguous proof of a monobrominated compound.

Table 3: Predicted High-Resolution Mass Spectrometry (HRMS) Data

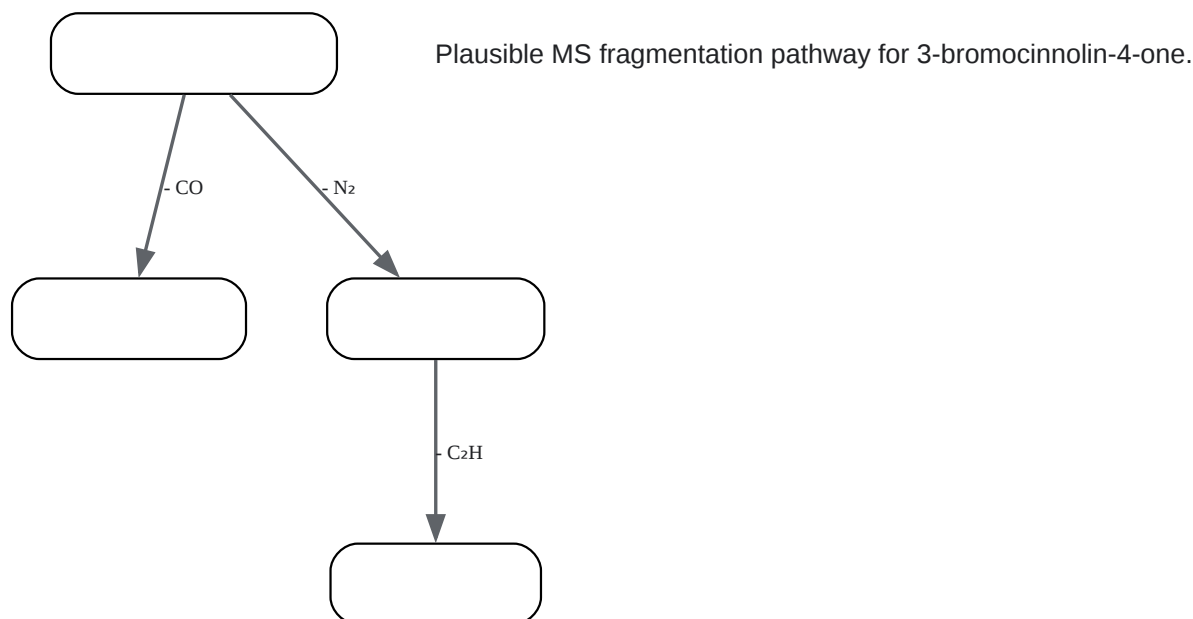
Ionization Mode	Adduct	Calculated m/z	Assignment
ESI+	$[\text{M}+\text{H}]^+$ (^{79}Br)	224.9658	Protonated Molecular Ion
ESI+	$[\text{M}+\text{H}]^+$ (^{81}Br)	226.9638	Protonated Molecular Ion Isotope
ESI-	$[\text{M}-\text{H}]^-$ (^{79}Br)	222.9512	Deprotonated Molecular Ion

| ESI- | $[\text{M}-\text{H}]^-$ (^{81}Br) | 224.9492 | Deprotonated Molecular Ion Isotope |

Calculated for the molecular formula $\text{C}_8\text{H}_5\text{BrN}_2\text{O}$.[4]

Plausible Fragmentation Pathway

In an electron ionization (EI) or collision-induced dissociation (CID) experiment, the molecular ion would likely undergo fragmentation. A logical pathway involves the initial loss of neutral molecules like CO and N_2 , which are common fragmentation patterns for heterocyclic systems.



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Caption: A plausible mass spectrometry fragmentation pathway.

Experimental Protocol: Mass Spectrometry (LC-MS with ESI)

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile. Further dilute this stock solution to a final concentration of 1-10 µg/mL for infusion or injection.
- Instrumentation (LC-MS with ESI source):
 - Liquid Chromatography (for purity assessment): Use a C18 reverse-phase column with a gradient elution of water and acetonitrile (both containing 0.1% formic acid for positive mode or 0.1% ammonium hydroxide for negative mode).
 - Ionization (ESI): Operate in both positive and negative ion modes to maximize information. Typical settings include a capillary voltage of 3-4 kV and a source temperature of 120-150°C.

- Mass Analyzer (e.g., TOF or Orbitrap): Acquire data in full scan mode over a range of m/z 50-500. For accurate mass determination, use a high-resolution instrument and ensure proper calibration.
- Data Analysis:
 - Examine the full scan spectrum for the molecular ion cluster ($[M+H]^+$ or $[M-H]^-$).
 - Confirm the 1:1 isotopic pattern for the M and M+2 peaks.
 - Use the instrument software to calculate the elemental composition from the accurate mass measurement and compare it to the theoretical formula $C_8H_5BrN_2O$.

Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

These techniques provide valuable information about the functional groups and the electronic conjugation within the molecule, respectively.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy measures the vibrations of bonds within a molecule. The spectrum for 3-bromo-1H-cinnolin-4-one will be characterized by the presence of key functional groups from the lactam tautomer.

Table 4: Predicted Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3200 - 3000	Medium, Broad	N-H stretch (from the lactam NH)
3100 - 3000	Medium	Aromatic C-H stretch
~1660	Strong	C=O stretch (amide I band), characteristic of the lactam
1600 - 1450	Medium-Strong	C=C and C=N stretching vibrations within the aromatic rings

| 700 - 500 | Medium | C-Br stretch |

Reference data from general IR correlation tables.[\[5\]](#)[\[6\]](#)

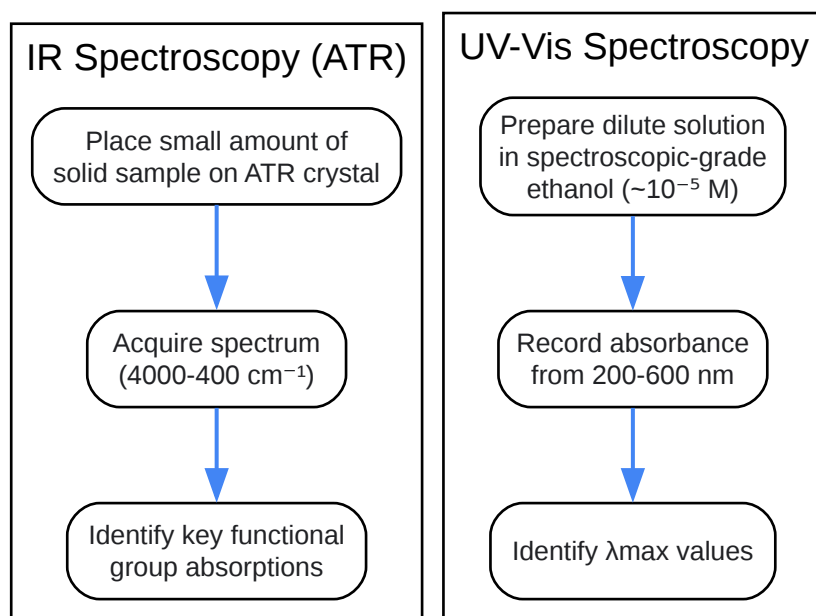
UV-Visible Spectroscopy: Probing the Conjugated System

The extended π -system of the cinnolinone ring is expected to absorb UV light, corresponding to $\pi \rightarrow \pi^*$ electronic transitions.

Predicted UV-Vis Data:

- Solvent: Ethanol or Methanol
- Expected Absorption: Multiple absorption bands are expected between 200 nm and 400 nm. The spectrum will likely show a strong absorption maximum (λ_{max}) in the 220-280 nm range and potentially a weaker, longer-wavelength absorption above 300 nm, characteristic of $n \rightarrow \pi^*$ transitions.[\[7\]](#)[\[8\]](#)

Experimental Protocol: IR and UV-Vis



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